

Technical Guide: Physicochemical Properties of 6-Methyl-4-chromanone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-Methyl-4-chromanone

Cat. No.: B1361120

[Get Quote](#)

This document provides a concise overview of the core physicochemical properties of **6-Methyl-4-chromanone**, a compound of interest in biochemical research and as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] The data presented herein is compiled from established chemical databases.

Core Molecular Data

The fundamental molecular characteristics of **6-Methyl-4-chromanone** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ O ₂	PubChem ^[2] , Sigma-Aldrich, Chem-Impex ^[1]
Molecular Weight	162.19 g/mol	Sigma-Aldrich, Chem-Impex ^[1]
	162.18 g/mol	PubChem ^[2]

Experimental Protocols

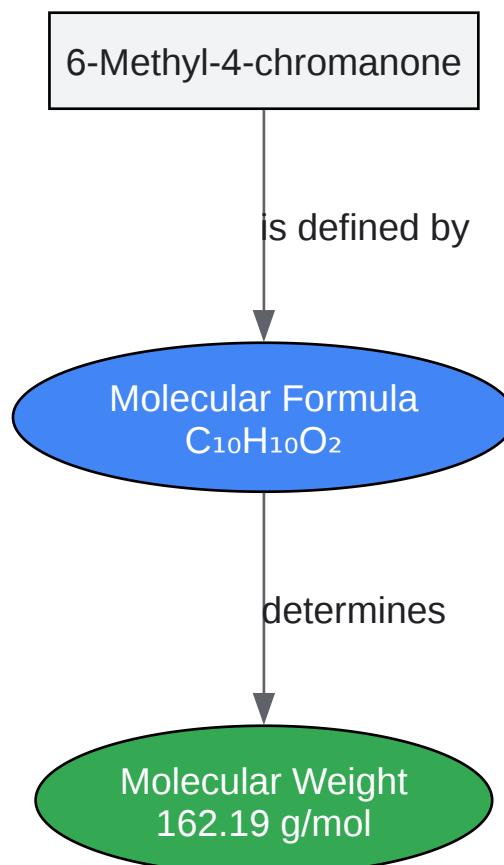
The molecular formula and weight are computationally derived properties based on the compound's structure, as referenced by databases such as PubChem.^[2] Experimental determination of molecular weight is typically achieved through mass spectrometry.

Protocol: Molecular Weight Determination via Mass Spectrometry (General)

- Sample Preparation: A dilute solution of **6-Methyl-4-chromanone** is prepared in a suitable volatile solvent (e.g., methanol, acetonitrile).
- Ionization: The sample is introduced into the mass spectrometer and ionized using an appropriate technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The abundance of each ion is measured by a detector, generating a mass spectrum.
- Data Analysis: The molecular ion peak ($[M]^+$ or $[M+H]^+$) in the spectrum is identified to determine the molecular weight of the compound.

Data Visualization

The logical relationship between the compound's common name, its elemental composition (molecular formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. This relationship is depicted in the following diagram.



[Click to download full resolution via product page](#)

Fig. 1: Relationship between chemical identity, formula, and molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 6-Methyl-4-chromanone | C₁₀H₁₀O₂ | CID 584354 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 6-Methyl-4-chromanone]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1361120#6-methyl-4-chromanone-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com